

Application Notes and Protocols for E-64 Stock Solution Preparation

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Compound of Interest

Compound Name: e-64

Cat. No.: B1195508

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Abstract

E-64, a potent and irreversible inhibitor of cysteine proteases, is an invaluable tool in biochemical and cellular research. Proper preparation of a stable, accurately concentrated stock solution is critical for obtaining reliable and reproducible experimental results. These application notes provide a comprehensive guide to the preparation, storage, and application of **E-64** stock solutions, tailored for professionals in research and drug development.

Introduction

E-64, originally isolated from *Aspergillus japonicus*, is a natural epoxide that specifically and irreversibly inactivates a broad range of cysteine proteases, including papain, calpains, and cathepsins B, H, and L.^{[1][2][3]} Its high selectivity and low toxicity make it a widely used reagent for studying the roles of cysteine proteases in various physiological and pathological processes. **E-64** does not inhibit serine proteases (with the exception of trypsin), aspartic proteases, or metalloproteases, ensuring targeted experimental outcomes.^{[2][3]} The inhibitory action of **E-64** is achieved through the covalent modification of the active site cysteine residue, forming a stable thioether linkage.^{[2][4]}

Data Presentation: E-64 Stock and Working Concentrations

The following table summarizes the key quantitative data for the preparation and use of **E-64** solutions.

Parameter	Value	Solvent(s)	Notes
Molecular Weight	357.41 g/mol	-	-
Solubility	≥53.6 mg/mL	DMSO	Warming to 37°C and sonication can aid dissolution.[5]
≥49.1 mg/mL	Water	-	
≥55.2 mg/mL	Ethanol	-	
20 mg/mL	1:1 Ethanol:Water	Vortexing or slight warming may be necessary.[6]	
Typical Stock Solution Concentrations	1 mM	Water	A common starting concentration for aqueous-based experiments.[7]
10 mM	DMSO	A versatile stock for dilution into various buffers and media.[4]	
15 mM	DMSO	For applications requiring a higher concentration stock.[1]	
2.8 mM	Proprietary non-freezing solution	Commercially available pre-made solution.[2]	
Typical Working Concentrations	0.5 - 20 µM	Varies with application	Effective range for most cell-based and enzymatic assays.[7]
1 - 10 µM	Varies with application	Commonly cited effective concentration range.[2][4]	
2.8 - 28 µM	Varies with application	Derived from a 1:100 to 1:1000 dilution of a	

2.8 mM stock.[2]			
Storage of Stock Solutions	-20°C or -80°C	DMSO, Water, or Ethanol	Stable for several months to up to two years depending on solvent and temperature.[2][5][8]
2-8°C	-	Short-term storage for a few days is possible. [2][6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM E-64 Stock Solution in DMSO

Materials:

- **E-64** powder (MW: 357.41 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing E-64:** Carefully weigh out 5 mg of **E-64** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1.4 mL of anhydrous DMSO to the microcentrifuge tube containing the **E-64** powder.
- **Dissolution:** Vortex the solution thoroughly until the **E-64** is completely dissolved. If necessary, gently warm the tube to 37°C or sonicate for a short period to aid dissolution.[5]

- Aliquoting: Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C for short to medium-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[8\]](#)

Protocol 2: Preparation of a 1 mM E-64 Stock Solution in Sterile Water

Materials:

- **E-64** powder (MW: 357.41 g/mol)
- Sterile, purified water
- Sterile 15 mL conical tube
- Calibrated analytical balance
- Vortex mixer

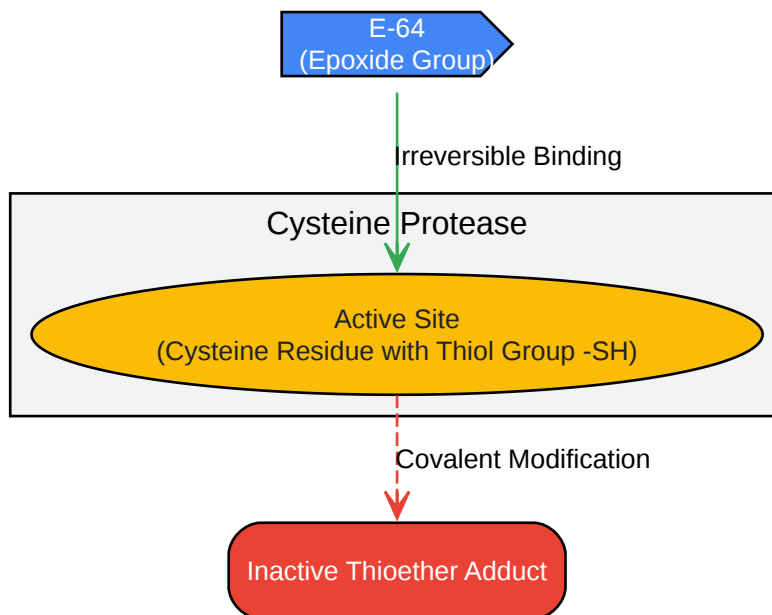
Procedure:

- Weighing **E-64**: Weigh out 5 mg of **E-64** powder and transfer it to a sterile 15 mL conical tube.[\[7\]](#)
- Solvent Addition: Add 14 mL of sterile, purified water to the conical tube.[\[7\]](#)
- Dissolution: Vortex the solution until the **E-64** is completely dissolved.[\[7\]](#)
- Aliquoting and Storage: The solution can be used immediately or aliquoted into smaller volumes for storage at -20°C for several months.[\[4\]](#)[\[7\]](#)

Mandatory Visualizations

Signaling Pathway Diagram

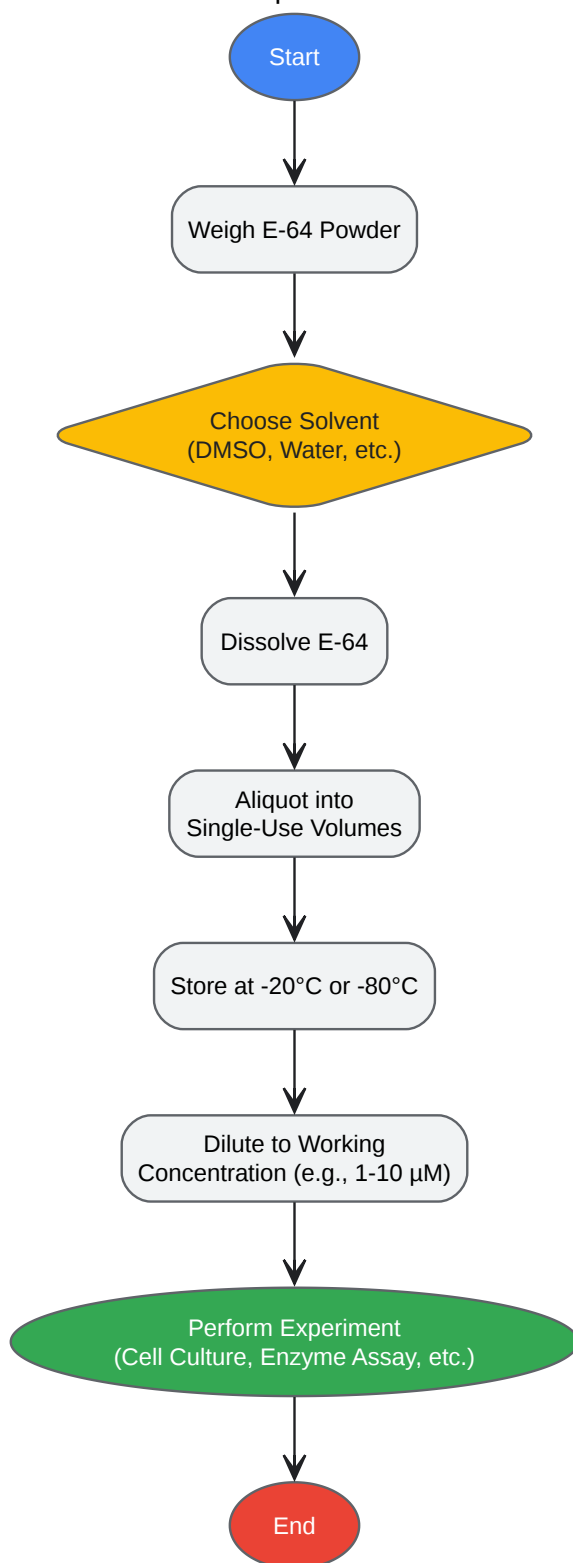
Mechanism of E-64 Inhibition

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Caption: Irreversible inhibition of a cysteine protease by **E-64**.

Experimental Workflow Diagram

E-64 Stock Solution Preparation and Use Workflow



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Caption: Workflow for preparing and using **E-64** stock solutions.

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